

Handling and storage recommendations for 5-Methylpyridine-3,4-diamine

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Compound of Interest

Compound Name: 5-Methylpyridine-3,4-diamine

Cat. No.: B084045

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Technical Support Center: 5-Methylpyridine-3,4-diamine

This guide provides essential information for the safe handling and optimal storage of **5-Methylpyridine-3,4-diamine**, addressing common questions and troubleshooting potential issues encountered during research and development.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **5-Methylpyridine-3,4-diamine**?

For optimal stability, **5-Methylpyridine-3,4-diamine** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.^[1] To maintain product quality, some suppliers recommend storing it under an inert atmosphere. For a structurally similar compound, 2,3-Diamino-5-methylpyridine, a specific storage temperature of 2-8°C in a dark place under an inert atmosphere is recommended.^[2]

Q2: What personal protective equipment (PPE) should be worn when handling this compound?

Users should always handle **5-Methylpyridine-3,4-diamine** in a well-ventilated place, such as under a chemical fume hood.^{[1][3]} Recommended PPE includes:

- Eye Protection: Chemical safety goggles or glasses.^{[4][5]}

- Hand Protection: Wear appropriate protective gloves.[3][5]
- Body Protection: A lab coat or other suitable protective clothing should be worn to prevent skin exposure.[1][5]
- Respiratory Protection: If dust or aerosols are formed, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4][6]

Q3: What materials are incompatible with **5-Methylpyridine-3,4-diamine**?

Avoid contact with strong oxidizing agents and strong acids.[4][6] It is also advised to keep the compound away from heat, sparks, open flames, and moisture.[3][7]

Q4: What are the primary hazards associated with **5-Methylpyridine-3,4-diamine**?

While a specific safety data sheet for **5-Methylpyridine-3,4-diamine** was not found, data for similar pyridine diamine compounds indicate potential hazards such as being harmful if swallowed, toxic in contact with skin, causing skin irritation, and causing serious eye irritation. [3][5][6] It may also cause respiratory irritation.[3][5]

Troubleshooting Guide

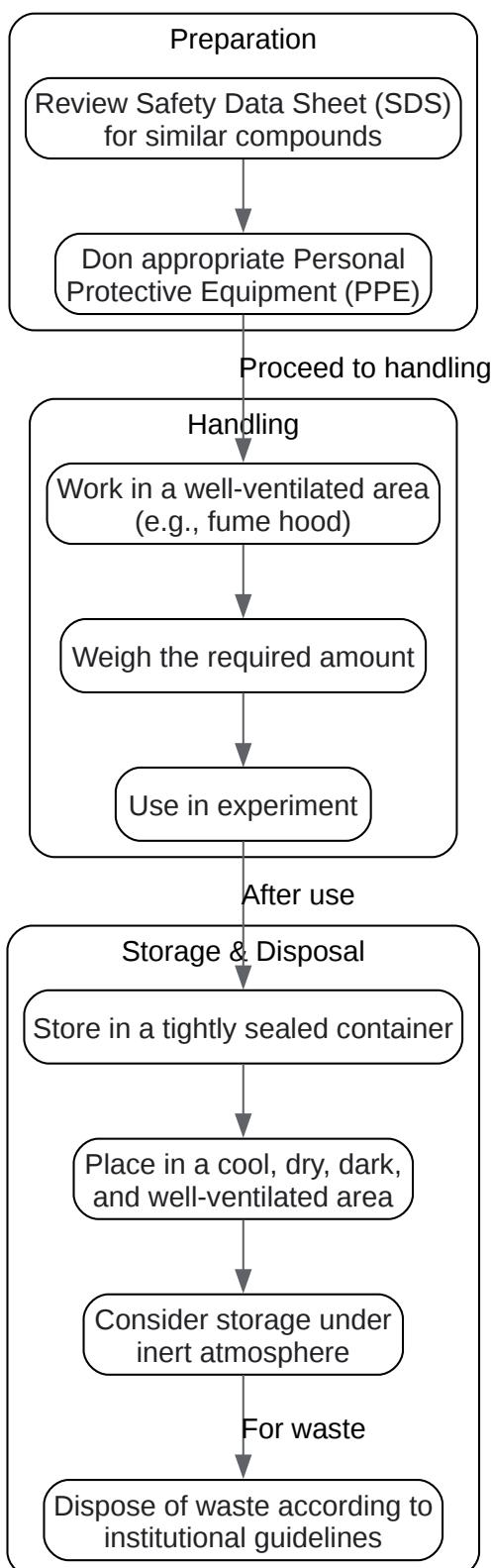
Issue	Potential Cause	Recommended Action
Compound has changed color (e.g., darkened).	Exposure to air, light, or moisture.	While a slight color change may not affect purity for some applications, it indicates potential degradation. For sensitive experiments, it is recommended to use a fresh, properly stored batch. To prevent this, always store the compound under an inert atmosphere and in a dark place.[2][5]
Inconsistent experimental results.	Compound degradation due to improper storage or handling.	Review storage conditions to ensure they align with recommendations (cool, dry, well-ventilated, away from incompatibles).[1][6] Consider re-purifying the material or using a new batch. A study on 3,4-diaminopyridine showed it degrades in the presence of an oxidizing agent like hydrogen peroxide.[8]
Difficulty dissolving the compound.	The compound may have low solubility in the chosen solvent.	Refer to literature for appropriate solvents. While specific solubility data for 5-Methylpyridine-3,4-diamine is not readily available, related compounds are noted to be soluble in water. Gentle heating or sonication may aid dissolution, but be mindful of potential degradation at elevated temperatures.

Quantitative Data Summary

Parameter	Value	Source Compound
Melting Point	149 °C	5-methylpyridine-3,4-diamine[1]
Boiling Point	363.1±37.0 °C (Predicted)	5-methylpyridine-3,4-diamine[1]
Flash Point	197.5±27.3 °C	5-methylpyridine-3,4-diamine[1]
Recommended Storage Temp.	Room Temperature / 2-8°C	General / 2,3-Diamino-5-methylpyridine[2][9]

Experimental Workflow

Below is a generalized workflow for the safe handling and storage of **5-Methylpyridine-3,4-diamine**.

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Caption: Workflow for safe handling and storage.

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